

Essential Safety and Disposal Plan: 2-Propanone, 1-(2,5-dimethoxyphenyl)-

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Compound of Interest

Compound Name: 2-Propanone, 1-(2,5-dimethoxyphenyl)-

Cat. No.: B076611

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This document provides immediate, procedural guidance for the safe handling and proper disposal of **2-Propanone, 1-(2,5-dimethoxyphenyl)-** (CAS Number: 14293-24-4), also known as 1-(2,5-Dimethoxyphenyl)acetone. This guidance is intended for researchers, scientists, and drug development professionals to ensure safe laboratory operations and environmental compliance.

Chemical Profile and Hazard Assessment:

While a specific, comprehensive Safety Data Sheet (SDS) for 1-(2,5-dimethoxyphenyl)acetone is not readily available, its structural components—a ketone (propanone) and a dimethoxy-substituted phenyl group—suggest it should be handled as a potentially flammable organic liquid and a possible irritant. The toxicological properties have not been thoroughly investigated[1]. Therefore, it must be treated as a hazardous waste. Disposal down the sanitary sewer is strictly prohibited[2][3].

Personal Protective Equipment (PPE)

Proper PPE is mandatory to prevent exposure. The following table summarizes the required equipment for handling this compound, based on standard protocols for similar organic chemicals.

| Protection Type | Equipment Specification | Purpose | Guidance |
|-----------------|--|--|---|
| Eye & Face | Chemical safety goggles or safety glasses with side shields. A face shield is recommended if there is a splash hazard. | Protects against splashes and vapors. | Must meet OSHA 29 CFR 1910.133 or European Standard EN166 requirements. |
| Skin & Body | Long-sleeved lab coat. Chemical-resistant apron (e.g., butyl rubber or neoprene) for large quantities. | Minimizes skin contact with spills and splashes. | Clothing should be buttoned. Long pants and closed-toe shoes are required. |
| Hand | Chemical-resistant gloves (e.g., Nitrile for splash protection; heavier gloves like Butyl rubber for prolonged contact). | Prevents direct dermal contact and absorption. | Always inspect gloves before use. Remove and wash contaminated clothing promptly ^[4] . If contamination occurs, remove gloves carefully to avoid skin contact. |
| Respiratory | Not generally required when handling small quantities in a well-ventilated area or a certified chemical fume hood. | Protects against inhalation of vapors. | Use is dictated by the scale of the operation and ventilation conditions. |

Step-by-Step Disposal Protocol

The proper disposal of 1-(2,5-dimethoxyphenyl)acetone is managed by treating it as a regulated hazardous waste. The workflow below ensures compliance with federal, state, and

local regulations[2].

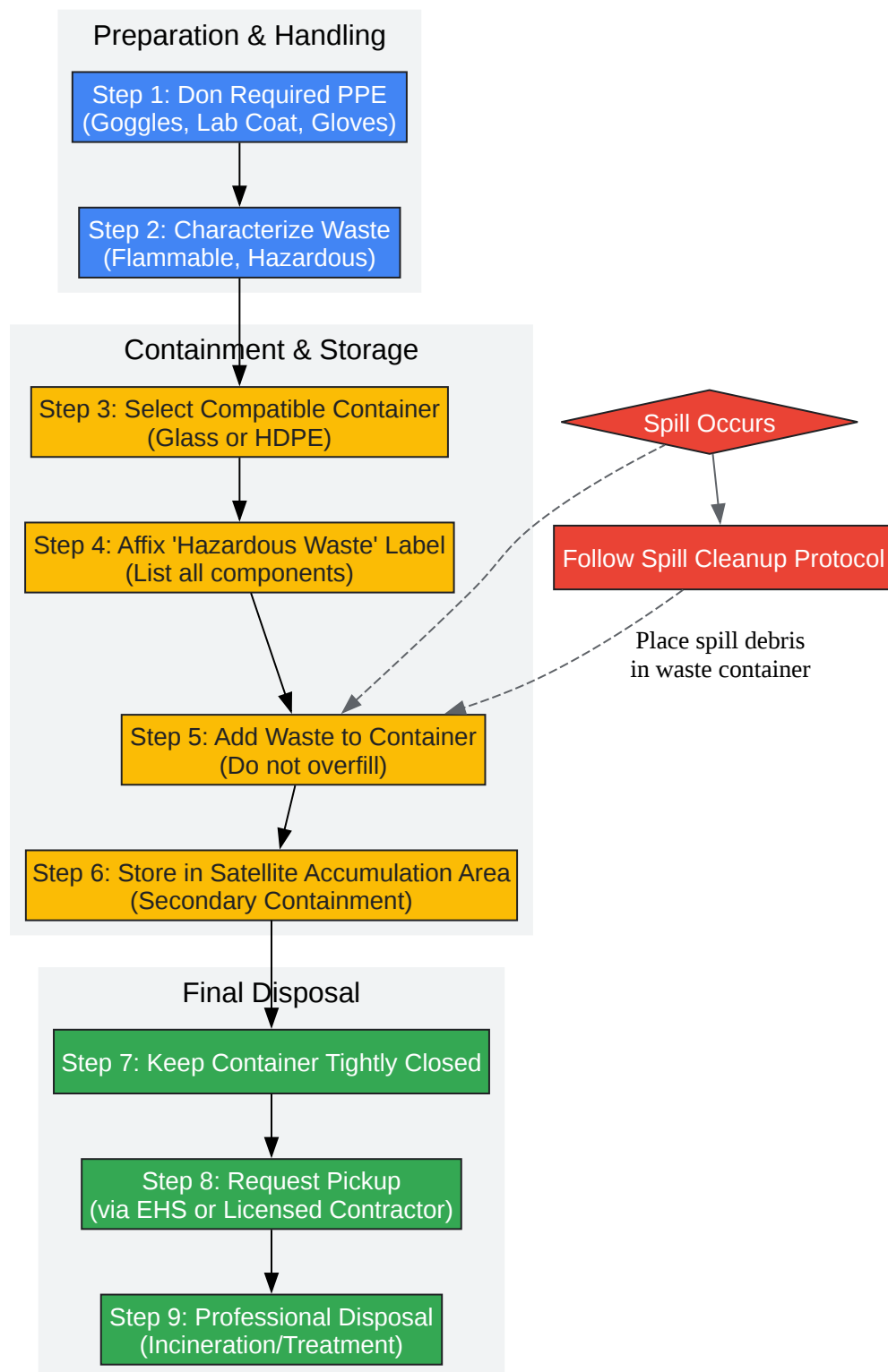
- Waste Characterization & Segregation:
 - Classify the waste as "Flammable Liquid" and "Hazardous Chemical Waste."
 - Do not mix this waste with other waste streams, especially oxidizers, acids, or bases, to prevent violent reactions[3]. Collect halogenated and non-halogenated solvent waste in separate containers[5].
- Container Selection and Labeling:
 - Select a container made of compatible material (e.g., glass or high-density polyethylene) with a tight-fitting, screw-on cap[3]. Do not use containers with corks or stoppers.
 - The container must be clean, in good condition, and not leaking[6].
 - Affix a "HAZARDOUS WASTE" label to the container. The label must include:
 - The full chemical name: "Waste **2-Propanone, 1-(2,5-dimethoxyphenyl)-**"
 - All chemical constituents and their approximate percentages.
 - The associated hazards (e.g., Flammable, Irritant).
- Accumulation and Storage:
 - Keep the waste container securely capped at all times, except when adding waste[2]. Leaving funnels in open containers is a common and serious violation.
 - Store the container in a designated "Satellite Accumulation Area" (SAA) within the laboratory where the waste is generated[3].
 - The SAA must be under the control of the operator and located at or near the point of generation[3].
 - Ensure the SAA has secondary containment, such as a spill tray, to capture any potential leaks[7].

- Do not overfill the container; leave at least 1-2 inches of headspace to allow for vapor expansion[3].
- Disposal and Pickup:
 - Once the container is full or waste is no longer being generated, arrange for disposal through your institution's Environmental Health & Safety (EHS) department or a licensed hazardous waste contractor.
 - Follow your institution's specific procedures for requesting a waste pickup.
- Spill Management:
 - In case of a small spill inside a chemical fume hood, absorb the material with an inert absorbent (e.g., sand, vermiculite), and place it in a sealed, labeled container for disposal[8][9].
 - For larger spills or spills outside of a fume hood, evacuate the area and contact your institution's EHS or emergency response team immediately.

Disposal Workflow Diagram

The following diagram illustrates the logical flow for the proper disposal of 1-(2,5-dimethoxyphenyl)acetone.

Disposal Workflow: 2-Propanone, 1-(2,5-dimethoxyphenyl)-

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Caption: Logical workflow for hazardous chemical disposal.

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References

- 1. pfaltzandbauer.com [pfaltzandbauer.com]
- 2. safety.pitt.edu [safety.pitt.edu]
- 3. Central Washington University | Laboratory Hazardous Waste Disposal Guidelines [cwu.edu]
- 4. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 5. Hazardous Waste Disposal Guide: Research Safety - Northwestern University [researchsafety.northwestern.edu]
- 6. tcichemicals.com [tcichemicals.com]
- 7. acewaste.com.au [acewaste.com.au]
- 8. fishersci.com [fishersci.com]
- 9. assets.thermofisher.com [assets.thermofisher.com]
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